

Application Notes and Protocols for Analyzing Rim13-ESCRT Complex Formation

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Compound of Interest

Compound Name: *Rim13*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for studying the formation of the **Rim13**-ESCRT complex, a crucial component of the fungal pH-responsive Rim101 signaling pathway. Understanding the interactions within this complex is vital for elucidating fungal pathogenesis and identifying potential antifungal drug targets.

Introduction to the Rim13-ESCRT Complex

In fungi such as *Saccharomyces cerevisiae*, the Rim101 pathway is a key signaling cascade that allows the cell to adapt to alkaline environmental pH. This pathway culminates in the proteolytic activation of the transcription factor Rim101 by the calpain-like protease, **Rim13**. This activation is not a solitary event but occurs within a larger protein assembly where the Endosomal Sorting Complexes Required for Transport (ESCRT) machinery plays a pivotal role.

The core of this interaction involves the ESCRT-III subunit Snf7, which acts as a scaffold. Upon an alkaline stimulus, components of the Rim101 pathway, including **Rim13**, are recruited to the plasma membrane or endosomal membranes.^{[1][2]} The Bro1-domain protein, Rim20, is a key adapter that directly binds to Snf7, and this interaction is thought to be a prerequisite for the stable association and function of **Rim13** within the complex.^{[1][3]} While a direct interaction

between **Rim13** and Snf7 has not been conclusively demonstrated in vitro, genetic and in vivo data strongly support their co-localization and functional interdependence within a higher-order complex.[\[1\]](#)[\[3\]](#)

This document outlines several key techniques to investigate the formation and dynamics of the **Rim13**-ESCRT complex.

Key Protein Interactions in the Rim13-ESCRT Pathway

The formation of the functional **Rim13**-ESCRT complex involves a series of protein-protein interactions. The central hub for this complex is the ESCRT-III component, Snf7.

- **Rim20-Snf7 Interaction:** This is a well-characterized interaction where the Bro1 domain of Rim20 binds to the C-terminal $\alpha 6$ helix of Snf7.[\[1\]](#)[\[4\]](#) This interaction is essential for both the multivesicular body (MVB) sorting function of the ESCRT pathway and the signaling function of the Rim101 pathway.
- **Rim13-Snf7/Rim20 Complex:** **Rim13**'s association with the ESCRT machinery is dependent on both Snf7 and Rim20.[\[3\]](#) It is hypothesized that Rim20 binding to Snf7 creates a stable platform for the recruitment and/or activation of **Rim13**.[\[1\]](#)
- **Upstream ESCRT Components:** The recruitment and assembly of the Snf7-containing ESCRT-III filaments are initiated by upstream ESCRT components, including ESCRT-I and ESCRT-II, which are in turn recruited by pH-sensing components of the Rim pathway at the plasma membrane.[\[2\]](#)[\[5\]](#)

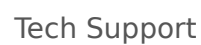
Data Presentation: Quantitative and Semi-Quantitative Interaction Analysis

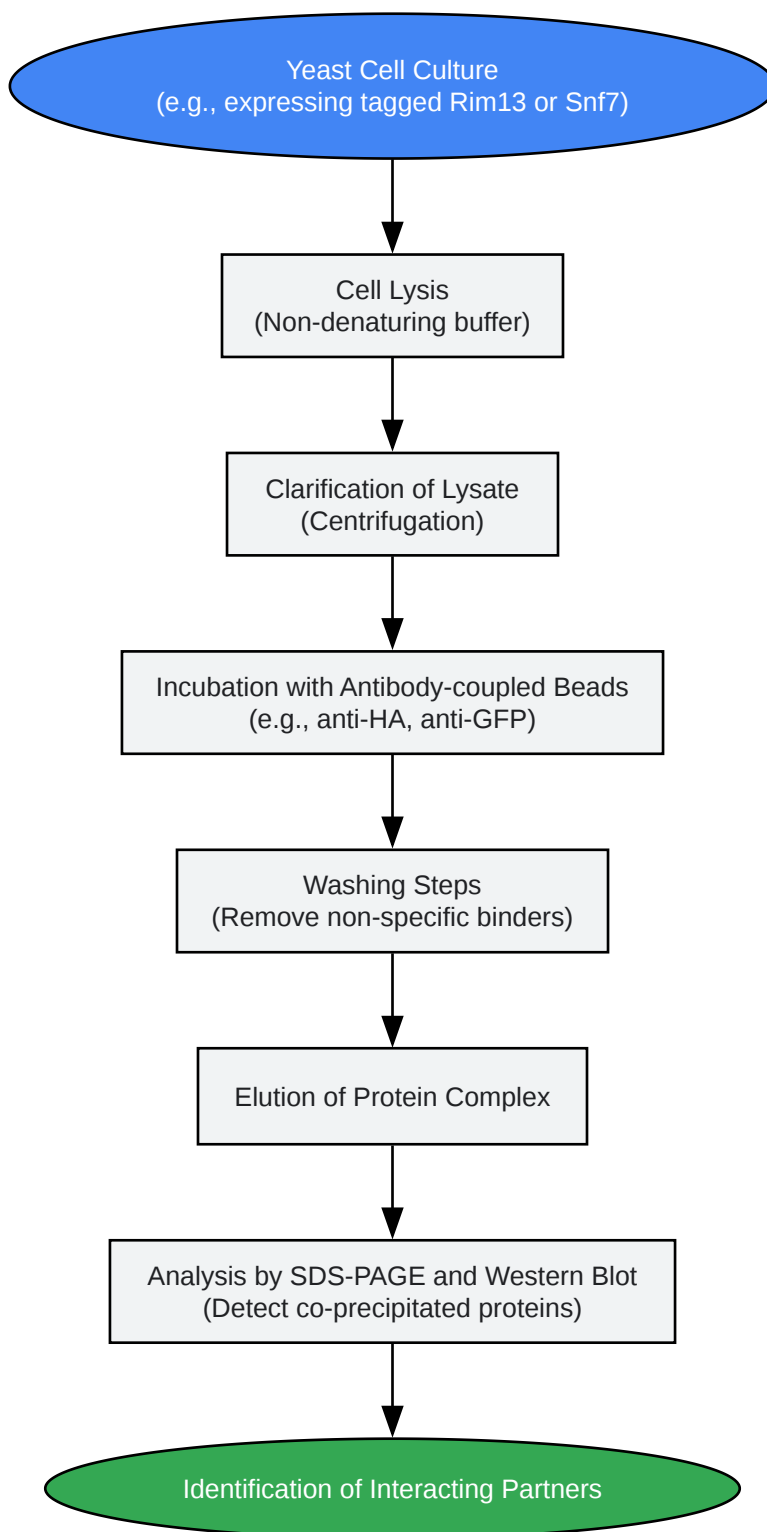
While direct quantitative data for the **Rim13**-ESCRT interaction is not yet available in the literature, semi-quantitative and qualitative data from various techniques can be summarized to understand the complex formation.

Interacting Proteins	Technique	Result	Reference
Rim20 - Snf7	Yeast Two-Hybrid	Strong Interaction	[5]
Rim20 - Snf7 (α 6 helix)	GST Pulldown	Direct Interaction	[1][4]
Rim13 - Snf7	GST Pulldown	No direct interaction detected	[1]
Rim13 - Snf7	Co-immunoprecipitation	Interaction detected in the presence of Rim20	[3]
Vps23 (ESCRT-I) - Vps20 (ESCRT-III)	Yeast Two-Hybrid	Interaction Detected	[4]
Vps25 (ESCRT-II) - Vps20 (ESCRT-III)	Yeast Two-Hybrid	Interaction Detected	[5]

Mandatory Visualization: Signaling Pathway and Experimental Workflows

Signaling Pathway of Rim13-ESCRT Complex Formation





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